

Leucopterin's High Density Validated by Experimental Data: A Comparative Guide

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Compound of Interest

Compound Name: *Leucopterin*

Cat. No.: *B1674811*

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For researchers, scientists, and professionals in drug development, this guide provides an objective comparison of **Leucopterin's** density with other organic compounds, supported by experimental data. **Leucopterin**, the white pigment found in the wings of butterflies, exhibits an unusually high density for an organic molecule, a property attributed to its highly efficient molecular packing.

Leucopterin ($C_6H_5N_5O_3$) is a pteridine derivative that serves as a biological pigment.[1][2][3][4][5] Recent structural analysis has revealed that its hemihydrate form possesses a density of 1.909 g/cm^3 , positioning it as one of the densest known organic compounds composed solely of carbon, hydrogen, nitrogen, and oxygen.[1][2][3][6] This high density is a direct consequence of the molecule's crystal structure, which features extensive hydrogen bonding and remarkably efficient packing.[1][2][3][6] Understanding this property is crucial for its potential applications in materials science and drug delivery, where density can influence factors such as solubility, stability, and formulation.

Comparative Density of Leucopterin

The density of **Leucopterin** hemihydrate is significantly higher than that of many common organic compounds. The following table provides a quantitative comparison.

Compound	Chemical Formula	Density (g/cm ³)
Leucopterin hemihydrate	C ₆ H ₅ N ₅ O ₃ · 0.5H ₂ O	1.909[1][2][3]
Naphthalene	C ₁₀ H ₈	1.03
n-Decane	C ₁₀ H ₂₂	0.73

Experimental Validation of Leucopterin's Density

The high density of **Leucopterin** was determined through a comprehensive set of experiments aimed at solving its crystal structure.[1][2][3][6][7] Due to challenges in growing single crystals of suitable size, a multi-technique approach was employed.

Experimental Protocols

1. Crystal Structure Determination:

- Single-Crystal X-ray Diffraction (SCXRD): Tiny single crystals of **Leucopterin** hemihydrate were successfully grown, which allowed for the determination of the crystal's symmetry and the atomic positions of carbon, nitrogen, and oxygen.[1][3] This technique provides the fundamental data for calculating the unit cell volume.
- Powder X-ray Diffraction (PXRD): PXRD was used to analyze polycrystalline samples of **Leucopterin**. [1][2] Temperature-dependent PXRD studies revealed that **Leucopterin** is a variable hydrate, meaning its water content can change.[1][2] Rietveld refinement of the powder diffraction data was used to determine the crystal structure of a 0.2-hydrate form.[8] The density is calculated from the determined unit cell volume and the molecular weight of the contents.

2. Tautomeric State Elucidation:

- Solid-State Nuclear Magnetic Resonance (ssNMR) Spectroscopy: The specific tautomeric form of **Leucopterin** in the solid state was identified using multinuclear ssNMR experiments. [1][3][6] ¹⁵N CPMAS spectra were crucial in identifying the protonation states of the nitrogen atoms, confirming the presence of one NH₂ group, three NH groups, and one unprotonated nitrogen atom.[1]

- Dispersion-Corrected Density Functional Theory (DFT-D): Theoretical calculations were performed to determine the most stable tautomer.[1][6] Lattice-energy minimizations for 17 possible tautomers were conducted, and the results independently confirmed the tautomeric state identified by ssNMR.[1]

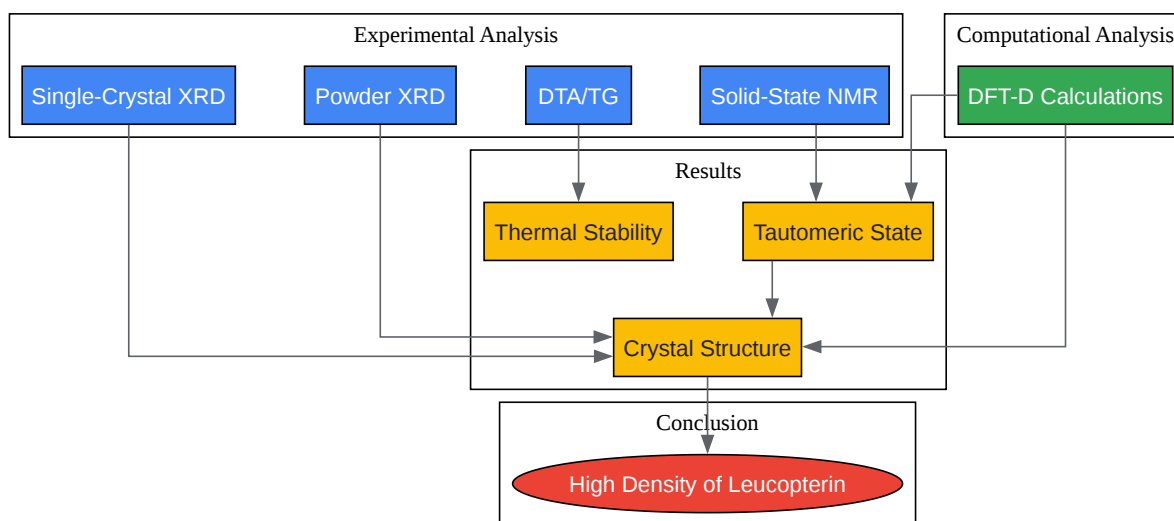
3. Thermal Analysis:

- Differential Thermal Analysis and Thermogravimetry (DTA-TG): These techniques were used to study the thermal stability of **Leucopterin** hemihydrate and to quantify the loss of water upon heating.[2] The results showed a slow release of water between 130 and 250 °C.[2]

The combination of these experimental and computational methods provided the precise structural information necessary to calculate the high density of **Leucopterin** with confidence.

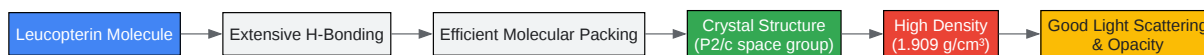
Visualizing the Experimental Workflow

The following diagrams illustrate the workflow for the experimental validation of **Leucopterin's** density and the logical relationship of its properties.



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Caption: Workflow for Determining **Leucopterin's** High Density.



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Caption: Relationship between **Leucopterin's** Structure and Properties.

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